

An In-Depth Technical Guide to the Physical Properties of Acetone-d6

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Compound of Interest

Compound Name: Acetone-d6

Cat. No.: B032918

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Acetone-d6** (Perdeuterated Acetone), a crucial solvent in nuclear magnetic resonance (NMR) spectroscopy and various research applications. Understanding these properties, particularly their dependence on temperature, is essential for accurate experimental design, data interpretation, and process optimization in research and drug development.

Core Physical Properties

Acetone-d6, with the chemical formula $(CD_3)_2CO$, is the deuterated isotopologue of acetone. While its chemical reactivity is nearly identical to that of its non-deuterated counterpart, its physical properties can exhibit subtle but significant differences due to the increased mass of deuterium.

Property	Value
Molecular Weight	64.12 g/mol
Boiling Point	55.5 °C (at 1013 hPa)[1]
Melting Point	-93.8 °C[1]
Appearance	Colorless liquid

Temperature-Dependent Physical Properties

The physical behavior of **Acetone-d6** is intricately linked to temperature. The following sections and tables detail the temperature-dependent variations in its density, viscosity, surface tension, and vapor pressure.

Density

The density of **Acetone-d6** decreases with increasing temperature, a typical behavior for liquids. Accurate density values are critical for various calculations, including the preparation of solutions with precise concentrations.

Temperature (°C)	Density (g/cm ³)
20	0.88[2]
25	0.872[1]

Note: The density of **Acetone-d6** is slightly higher than that of non-deuterated acetone due to the greater mass of deuterium.

Viscosity

Viscosity, a measure of a fluid's resistance to flow, is highly sensitive to temperature changes. For **Acetone-d6**, as with most liquids, viscosity decreases as temperature increases. While extensive temperature-dependent viscosity data for **Acetone-d6** is not readily available, the dynamic viscosity at 20°C has been reported. For a broader temperature range, data for regular acetone is provided as a close approximation.

Acetone-d6:

Temperature (°C)	Dynamic Viscosity (mPa·s)
20	0.34[3]

Acetone (for approximation):

Temperature (°C)	Dynamic Viscosity (mPa·s)
0	0.40[4]
30	0.30[4]
50	0.25[4]
75	0.20[4]
100	0.17[4]

Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. This property is also temperature-dependent, generally decreasing as temperature rises. Specific temperature-dependent surface tension data for **Acetone-d6** is scarce.

Therefore, data for regular acetone is presented as a reference. A linear relationship can be used to approximate the surface tension at different temperatures.[5]

Acetone (for approximation):

The surface tension (σ) of acetone can be approximated using the following linear equation:

$\sigma(T) = -1.120 \times 10^{-4} * T + 2.626 \times 10^{-2}$ where T is the temperature in Kelvin.[5]

Temperature (°C)	Surface Tension (dyn/cm)
15	24.95
20	23.32
25	22.23
37.78	20.67
50.05	18.98

Note: The values in the table for regular acetone are derived from experimental data and may be used for approximation.

Vapor Pressure

The vapor pressure of a liquid is the pressure exerted by its vapor when the vapor phase is in equilibrium with the liquid phase. Vapor pressure is strongly dependent on temperature, increasing as the temperature rises.

Temperature (°C)	Vapor Pressure (mmHg)
20	184
55	760 (14.39 psi)

Experimental Protocols

Accurate measurement of the physical properties of **Acetone-d6** requires meticulous experimental techniques, especially given its volatile nature. The following are detailed methodologies for key experiments.

Density Measurement

Method: Vibrating Tube Densitometer

This method offers high precision and requires a small sample volume, making it suitable for expensive deuterated solvents.

Protocol:

- **Calibration:** Calibrate the densitometer using dry air and deionized water at the desired measurement temperature.
- **Sample Preparation:** Ensure the **Acetone-d6** sample is free of any particulate matter and has reached thermal equilibrium with the measurement temperature.
- **Injection:** Carefully inject the **Acetone-d6** sample into the oscillating U-tube of the densitometer, ensuring no air bubbles are introduced.
- **Measurement:** Allow the instrument to stabilize and record the oscillation period. The instrument's software will then calculate the density based on the calibration data.

- **Temperature Control:** Maintain a constant and uniform temperature throughout the measurement using a thermostat.
- **Cleaning:** Thoroughly clean and dry the U-tube between measurements to prevent cross-contamination.

Viscosity Measurement

Method: Capillary Viscometer (e.g., Ubbelohde type)

This method is a standard technique for determining the kinematic viscosity of liquids.

Protocol:

- **Viscometer Selection:** Choose a capillary viscometer with a capillary diameter appropriate for the expected viscosity of **Acetone-d6**.
- **Cleaning:** Thoroughly clean the viscometer with a suitable solvent (e.g., chromic acid, followed by rinsing with deionized water and acetone) and dry it completely.
- **Sample Loading:** Introduce a precise volume of **Acetone-d6** into the viscometer.
- **Thermal Equilibration:** Place the viscometer in a constant-temperature bath and allow it to equilibrate for at least 15-20 minutes.
- **Measurement:** Using a pipette bulb, draw the liquid up through the capillary to a point above the upper timing mark. Release the suction and measure the time it takes for the liquid meniscus to pass between the upper and lower timing marks.
- **Replicates:** Perform multiple measurements and calculate the average flow time.
- **Calculation:** Calculate the kinematic viscosity using the viscometer constant and the average flow time. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of **Acetone-d6** at the same temperature.

Surface Tension Measurement

Method: Du Noüy Ring Method

This method measures the force required to detach a platinum ring from the surface of the liquid.

Protocol:

- **Apparatus Setup:** Use a tensiometer equipped with a platinum-iridium ring. Ensure the ring is meticulously cleaned with a solvent and then flamed to remove any organic contaminants.
- **Sample Preparation:** Place the **Acetone-d6** sample in a clean, temperature-controlled vessel.
- **Measurement:**
 - Immerse the ring in the **Acetone-d6**.
 - Slowly raise the sample stage, causing the ring to be pulled through the liquid surface.
 - The force required to detach the ring from the surface is measured by the tensiometer.
- **Correction:** Apply a correction factor to the measured force to account for the volume of liquid lifted by the ring.
- **Temperature Control:** Maintain a constant temperature of the sample throughout the measurement.

Vapor Pressure Measurement

Method: Static Method

This method involves measuring the pressure of the vapor in equilibrium with the liquid at a constant temperature in a closed system.

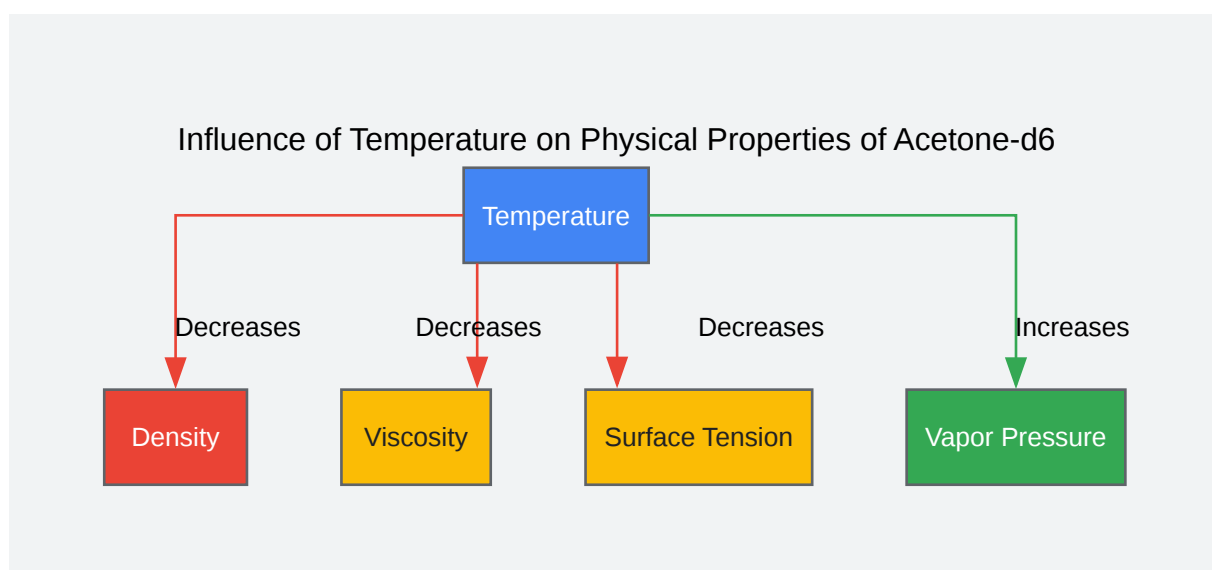
Protocol:

- **Apparatus:** Use a thermostated vessel connected to a pressure transducer and a vacuum pump.

- **Sample Degassing:** Introduce the **Acetone-d6** sample into the vessel and degas it by repeated freeze-pump-thaw cycles to remove any dissolved air.
- **Equilibration:** Bring the sample to the desired temperature and allow the system to reach equilibrium, where the pressure reading stabilizes.
- **Measurement:** Record the stabilized pressure, which is the vapor pressure of **Acetone-d6** at that temperature.
- **Temperature Variation:** Repeat the measurement at different temperatures to obtain a vapor pressure curve.

Logical Relationship of Physical Properties

The physical properties of **Acetone-d6** are interconnected and influenced by intermolecular forces and temperature. The following diagram illustrates the relationship between temperature and key physical properties.



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Temperature's effect on **Acetone-d6** properties.

This guide provides essential data and methodologies for working with **Acetone-d6**. For highly sensitive applications, it is always recommended to consult the latest literature or perform direct measurements of the physical properties under the specific experimental conditions.

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